Longitudinal Monitoring of Lyso-GM1: A Comparative Guide for Researchers

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Compound of Interest

Compound Name:	*Lyso-GM1*
CAS No.:	*94458-59-0*
Cat. No.:	*B12075125*

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For Researchers, Scientists, and Drug Development Professionals: An objective comparison of **Lyso-GM1** as a biomarker in longitudinal studies, with supporting experimental data and methodologies.

This guide provides a comprehensive overview of longitudinal studies on **Lyso-GM1** levels, offering a comparative analysis of its performance against other potential biomarkers. The data presented is intended to support research and drug development efforts in diseases such as GM1 gangliosidosis.

Data Presentation: Longitudinal Changes in GM1-related Biomarkers

The following table summarizes quantitative data from longitudinal studies, primarily focusing on the impact of therapeutic interventions on GM1 ganglioside and **Lyso-GM1** levels in patients with GM1 gangliosidosis.

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Biomarker	Disease/ Condition	Therapeutic Intervention	Patient Population	Duration of Study	Key Findings	Reference(s)
GM1 Ganglioside (CSF)	GM1 Gangliosidosis	Gene Therapy (AXO-AAV-GM1)	Type 2 (Late-infantile and Juvenile)	12 months (low-dose), 6 months (high-dose)	Remained below baseline in all low-dose participants; decreased to normal levels in all high-dose participants.	[1]
GM1 Ganglioside (CSF)	GM1 Gangliosidosis	Gene Therapy (AAV9-GLB1)	Type II (Late-infantile and Juvenile)	1 and 2 years	Fell below baseline in all 4 late-infantile participants at both one and two years post-treatment.	[2]
Lyso-GM1 (Plasma)	GM1 Gangliosidosis	Observational	13 GM1 gangliosidosis patients	Cross-sectional with longitudinal pairs	Plasma Lyso-GM1 was detected in 12 of 13 patients and showed a significant positive	[3][4]

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					correlation with age at sampling. The median elevation was 104-fold above the lower limit of quantification in patients with early onset.[3][4]	
Neurofilament Light Chain (NfL) (Plasma)	GM1 Gangliosidosis	Observational	13 GM1 gangliosidosis patients	Cross-sectional	Plasma NfL levels were highly elevated in all GM1 gangliosidosis patients with no overlap with the control population. In patients with early-onset disease, the median elevation was 92.3-fold above the median	[3]

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					of controls. [3]	
GM1 Ganglioside (CSF)	GM1 Gangliosidosis	Gene Therapy (LYS-GM101)	Infantile	Phase 1/2 trial	CSF GM1 ganglioside levels fell in all participants, with a maximum change of –34% to –64%, but did not normalize.	[5]

Experimental Protocols

Quantification of **Lyso-GM1** in Plasma by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

The quantification of **Lyso-GM1** in biological matrices is most commonly performed using LC-MS/MS. The following is a generalized protocol based on methodologies described in the literature.

1. Sample Preparation:

- Protein Precipitation: Plasma samples are typically treated with a solvent, such as methanol, to precipitate proteins. An internal standard (e.g., a stable isotope-labeled version of **Lyso-GM1**) is added at this stage to correct for matrix effects and variations in extraction efficiency.
- Solid-Phase Extraction (SPE): The supernatant from the protein precipitation step may be further purified using SPE to remove interfering substances.

2. Liquid Chromatography (LC):

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- Column: A C18 or a BEH amide column is commonly used for the separation of lysosphingolipids.

- Mobile Phase: A gradient elution is typically employed, using a combination of solvents such as water, acetonitrile, and formic acid to achieve optimal separation of **Lyso-GM1** from other plasma components.

3. Tandem Mass Spectrometry (MS/MS):

- Ionization: Positive electrospray ionization (ESI+) is a common mode for the detection of **Lyso-GM1**.

- Detection: The mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode. This involves selecting the precursor ion of **Lyso-GM1** and then monitoring for a specific product ion after fragmentation. This highly specific detection method enhances the accuracy and sensitivity of the assay.

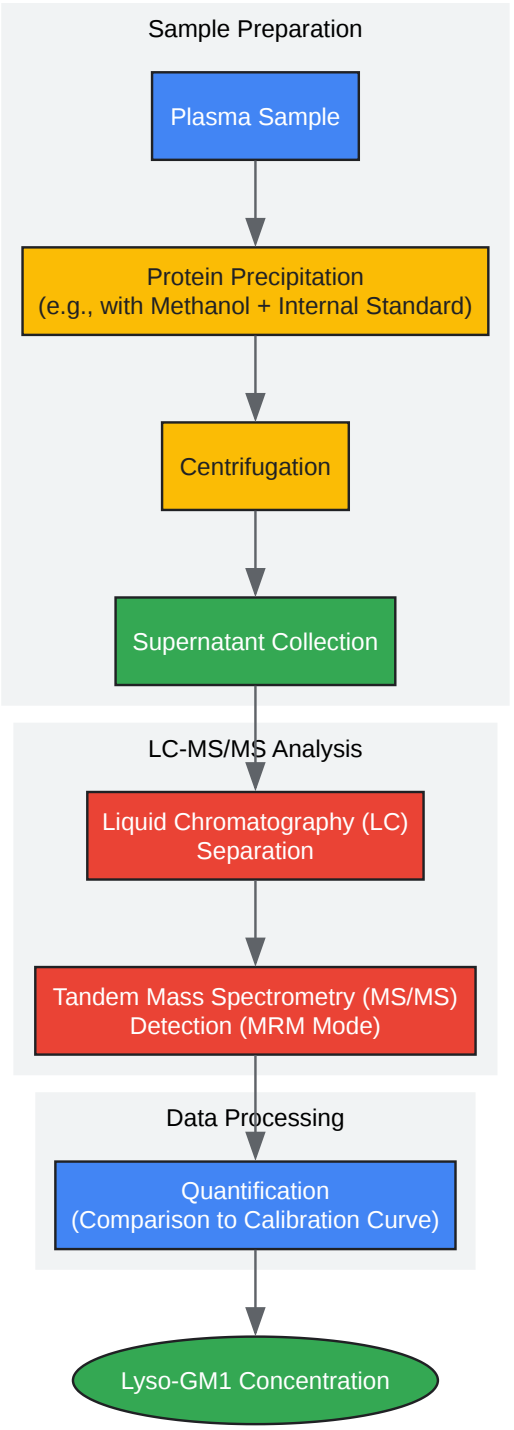
4. Quantification:

- A calibration curve is generated using known concentrations of a **Lyso-GM1** standard. The concentration of **Lyso-GM1** in the plasma samples is then determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Mandatory Visualization

Experimental Workflow for **Lyso-GM1** Quantification

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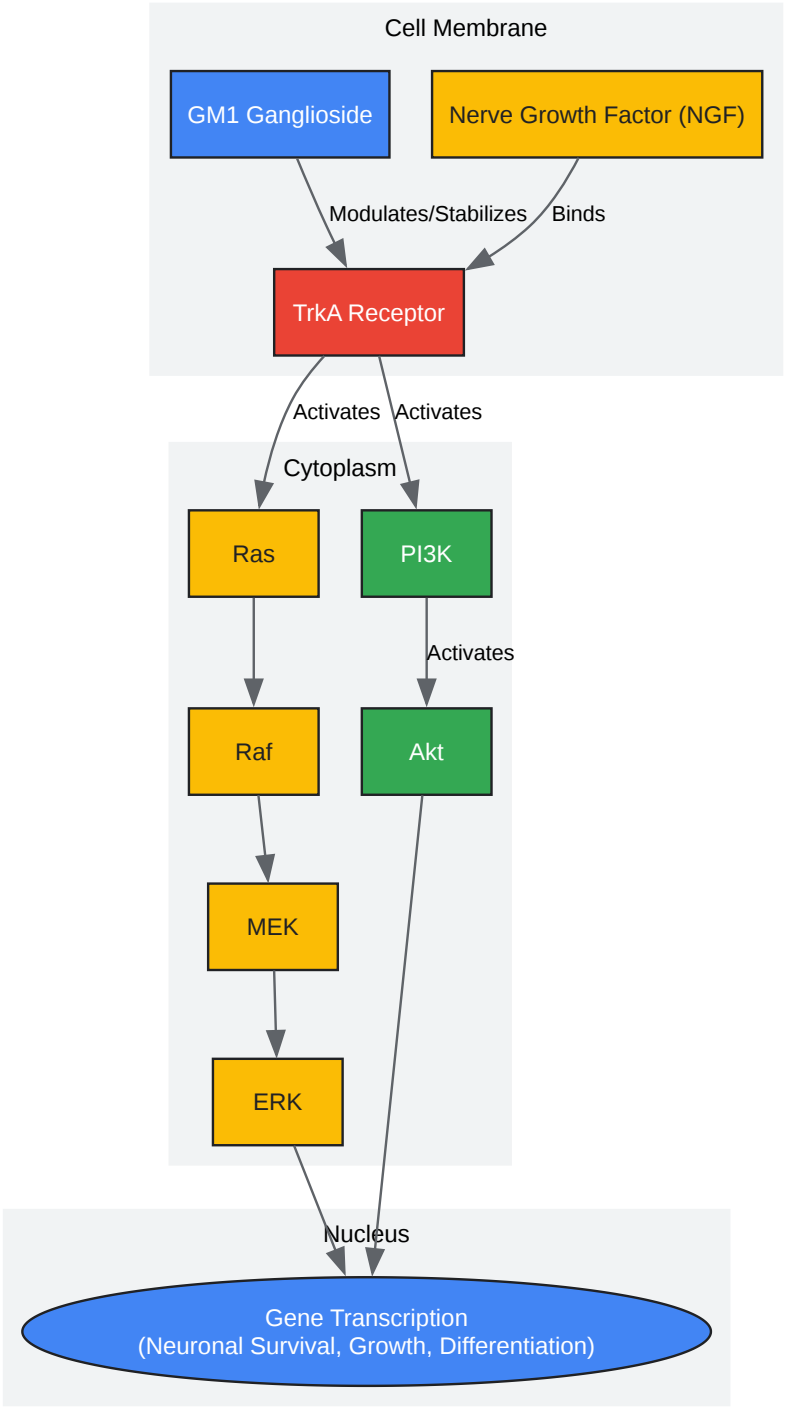


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Caption: Workflow for **Lyso-GM1** quantification.

GM1 Ganglioside Signaling Pathway

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Caption: GM1 and TrkA receptor signaling.

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